

IUPAC name and synonyms for 8-Bromo-2-methylquinoline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 8-Bromo-2-methylquinoline

Cat. No.: B152758

[Get Quote](#)

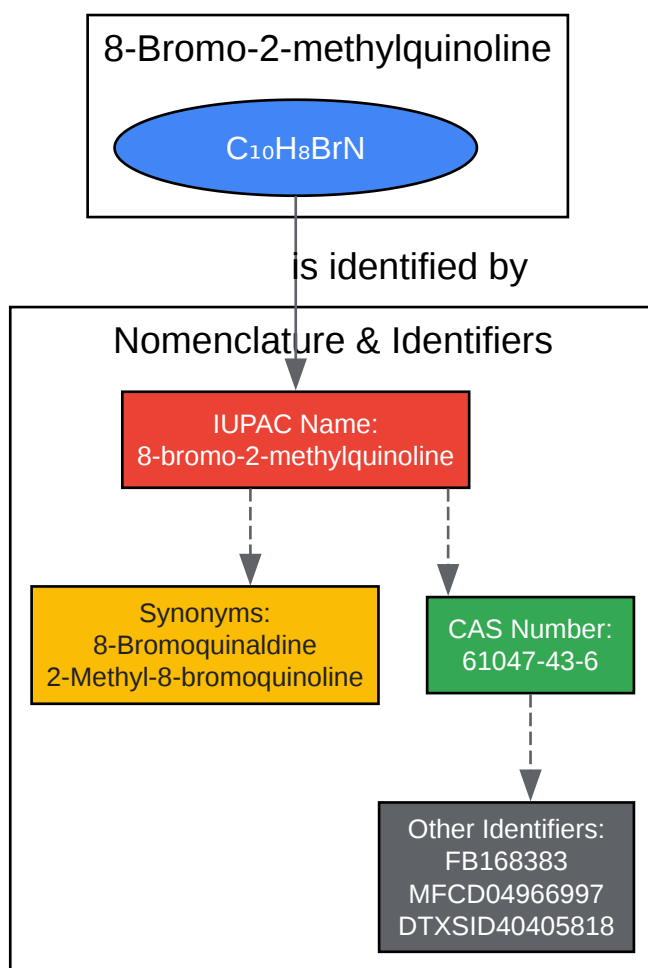
Chemical Identity and Nomenclature

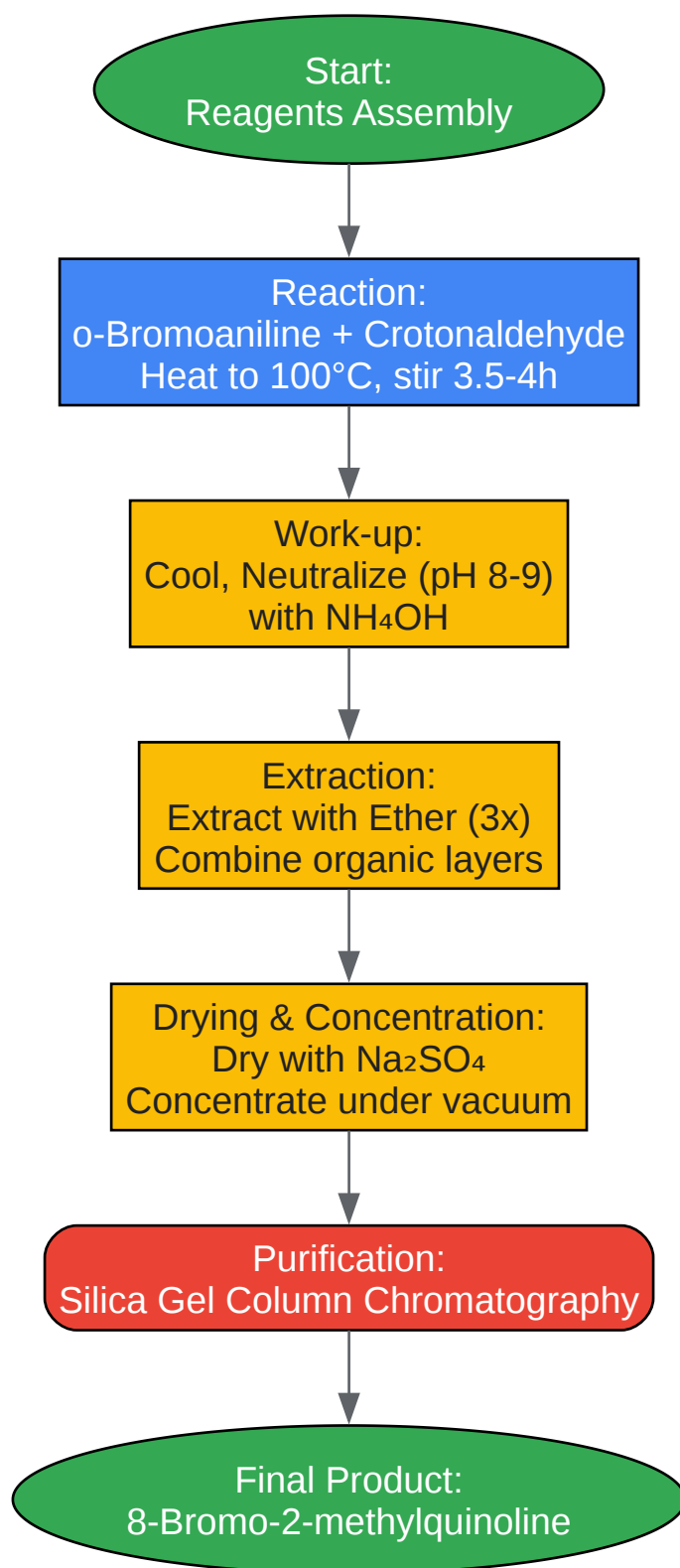
The formal IUPAC name for this compound is **8-bromo-2-methylquinoline**.^[2] It is also widely known by its common synonym, 8-Bromoquinoline.^{[1][3]} The compound is registered under the CAS Number 61047-43-6.^{[1][2][3]}

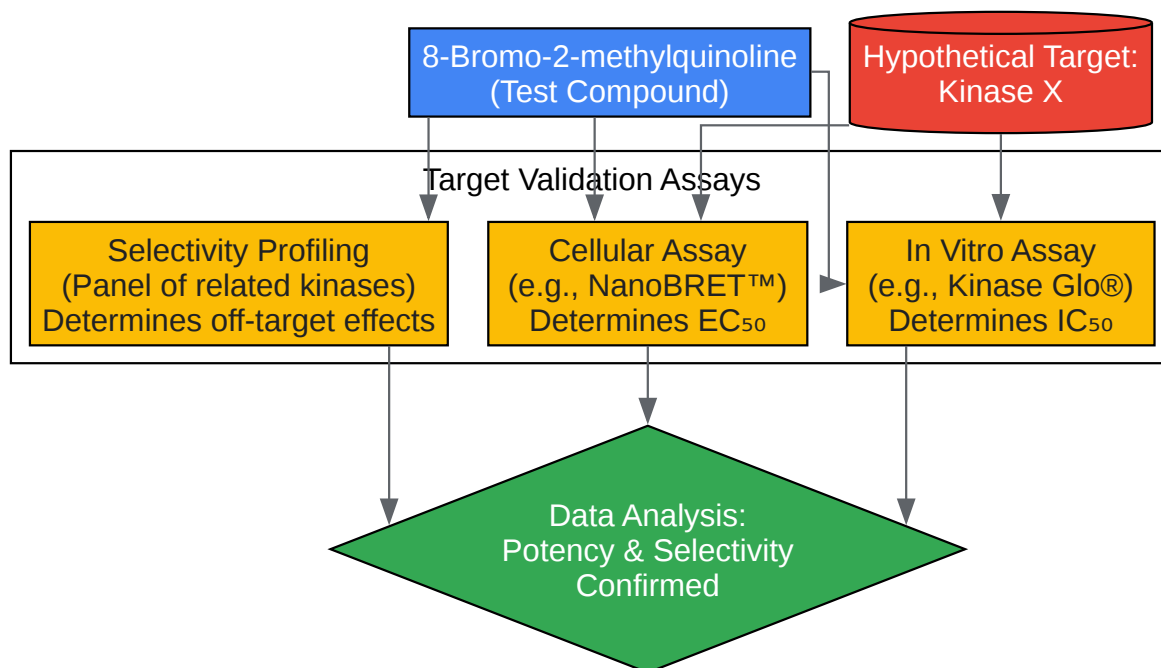
A variety of other identifiers and synonyms are used in chemical databases and commercial listings, including:

- Quinoline, 8-bromo-2-methyl-^{[2][4]}
- 2-Methyl-8-bromoquinoline^{[2][4]}
- FB168383^{[2][5]}
- DTXSID40405818^[2]
- MFCD04966997^{[1][2][3]}

The relationship between these identifiers can be visualized as follows:







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 8-Bromo-2-methylquinoline | C₁₀H₈BrN | CID 4715030 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemscene.com [chemscene.com]
- 4. 8-Bromo-2-methylquinoline - CAS:61047-43-6 - Sunway Pharm Ltd [3wpharm.com]
- 5. 8-Bromo-2-methylquinoline | 61047-43-6 | FB168383 [biosynth.com]
- To cite this document: BenchChem. [IUPAC name and synonyms for 8-Bromo-2-methylquinoline]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b152758#iupac-name-and-synonyms-for-8-bromo-2-methylquinoline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com